

Technical Guide: Safety and Handling of 4-Bromo-2-chlorophenol-13C6

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Compound of Interest

Compound Name: 4-Bromo-2-chlorophenol-13C6

Cat. No.: B15557072

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Bromo-2-chlorophenol-13C6**, a stable isotope-labeled compound. Given that the isotopic labeling with ^{13}C does not alter the chemical properties or toxicity, the data and safety recommendations provided herein are based on the unlabeled compound, 4-Bromo-2-chlorophenol. This guide is intended for use by trained professionals in a laboratory or research setting.

Chemical and Physical Properties

4-Bromo-2-chlorophenol-13C6 is the ^{13}C -labeled version of 4-bromo-2-chlorophenol. The unlabeled form is a white solid and is primarily used as an intermediate in the synthesis of agrochemicals, such as the organophosphate insecticide profenofos.[1][2][3] It is also a known metabolite of profenofos.[4][5]

The following table summarizes the key chemical and physical properties of 4-Bromo-2-chlorophenol.

Property	Value	Source
Chemical Formula	C ₆ H ₄ BrClO	[6][7][8]
Molecular Weight	207.45 g/mol	[6][7][8]
CAS Number	3964-56-5	[6][7][8]
Appearance	White solid, fibers, or off-white crystalline powder	[1]
Melting Point	47-49 °C	[7][8][9]
Boiling Point	232-235 °C	[7][8][9]
Flash Point	> 112 °C (> 233.6 °F)	[1][10]
Solubility	Practically insoluble in water. Soluble in organic solvents like benzene and toluene.	[7][8]
Vapor Pressure	0.037 mmHg at 25°C	[8]
Density	~1.8 g/cm ³	[3]

Toxicological Information and Hazard Identification

4-Bromo-2-chlorophenol is classified as a hazardous substance.[11][12] It is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[1][12][13][14]

Hazard Classification	Description	Source
Acute Oral Toxicity	Harmful if swallowed. LD50 (oral, rat) is estimated at 500 mg/kg.	[14][15]
Skin Corrosion/Irritation	Causes skin irritation.	[1][6][13][14]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1][6][13][14]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[6][9]

Emergency Overview: Warning! Causes eye, skin, and respiratory tract irritation.^[1] Toxic if swallowed.^{[11][12]} Animal experiments suggest that ingestion of less than 40 grams may be fatal or cause serious health damage.^{[11][12]}

Safe Handling and Storage

As **4-Bromo-2-chlorophenol-13C6** is a stable isotope-labeled compound, no special precautions for radioactivity are necessary.^[13] The handling and storage procedures are the same as for the unlabeled compound.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling this compound. The following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[1]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure. A lab coat or other protective clothing should be worn.^{[1][13]}
- Respiratory Protection: Use in a well-ventilated area. A chemical fume hood is recommended when handling larger quantities or if there is a risk of generating dust or aerosols.^[13] If ventilation is inadequate, a NIOSH-approved respirator should be worn.^[1]

Handling Procedures

- Wash hands thoroughly after handling.^{[1][13]}
- Avoid contact with eyes, skin, and clothing.^[1]
- Minimize dust generation and accumulation.^[1]
- Do not eat, drink, or smoke in the laboratory.^[13]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.^[13]

Storage Conditions

- Store in a tightly closed container.^{[1][13]}

- Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[13\]](#)
- Store away from incompatible materials and foodstuff containers.[\[11\]](#)
- Protect from light by storing in an amber vial or a light-proof container.[\[13\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical help.	[1] [10] [13]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Get medical aid if irritation occurs.	[1] [10] [13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical aid.	[1] [13] [14]
Ingestion	Do NOT induce vomiting. Rinse mouth. If conscious and alert, drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.	[1] [10] [14]

Accidental Release Measures

- Minor Spills:
 - Wear appropriate PPE.
 - Use dry clean-up procedures and avoid generating dust.
 - Vacuum or sweep up the material and place it into a suitable, labeled disposal container.
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area and move upwind.
 - Alert emergency responders.
 - Wear full-body protective clothing and a self-contained breathing apparatus.
 - Contain the spill with sand, earth, or vermiculite.
 - Prevent spillage from entering drains or waterways.

Experimental Protocols

While specific experimental protocols for **4-Bromo-2-chlorophenol-13C6** are not widely published, its primary use is as an internal standard in analytical methods or in metabolic studies of profenofos. Below is a generalized protocol for the in vitro metabolism of profenofos to 4-bromo-2-chlorophenol, which can be adapted for use with the ^{13}C -labeled compound for tracer studies.

Objective: To determine the in vitro metabolism of profenofos to 4-bromo-2-chlorophenol by human liver microsomes.

Materials:

- Profenofos

- Pooled human liver microsomes (HLM)
- 4-Bromo-2-chlorophenol (for standard curve)
- **4-Bromo-2-chlorophenol-13C6** (as internal standard)
- 100 mM Tris–HCl buffer (pH 7.4) containing 5 mM MgCl₂, 1 mM EDTA, and 50 μM iso-OMPA
- NADPH
- 12 N HCl
- Toluene
- BSTFA (derivatizing agent)
- Gas chromatograph with a micro-electron capture detector (GC/μECD) or mass spectrometer (GC/MS)

Procedure:

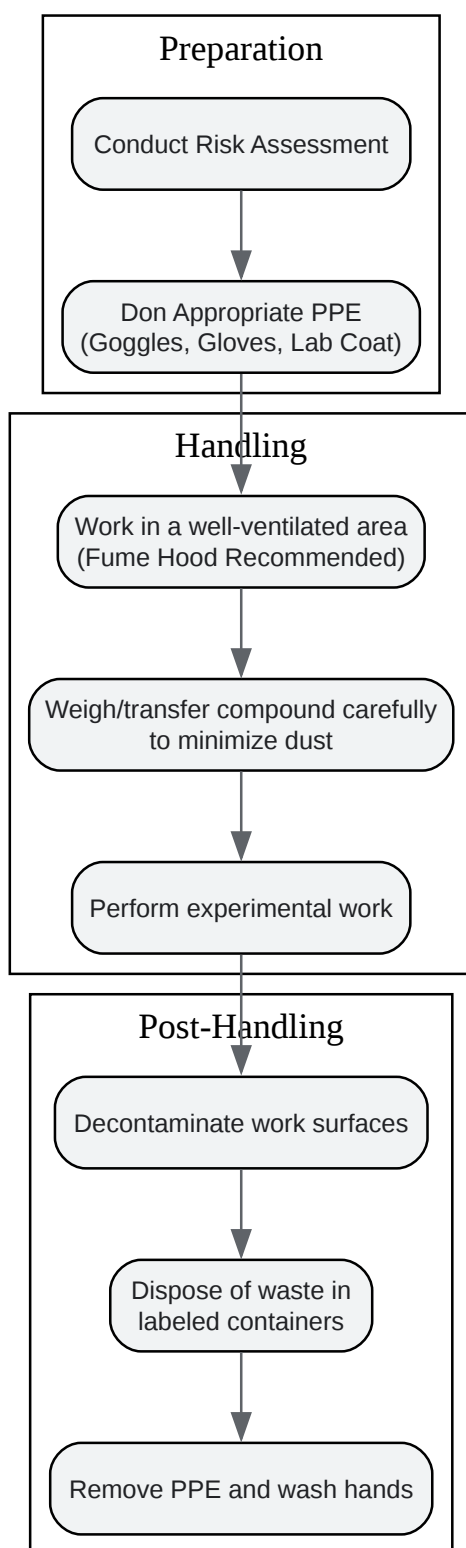
- Prepare a stock solution of profenofos in a suitable solvent (e.g., DMSO).
- In a microcentrifuge tube, combine HLM (0.1 mg protein/mL final concentration) with the Tris–HCl buffer.
- Add profenofos to the reaction mixture at the desired concentrations (e.g., 0.1 to 80 μM).
- Pre-incubate the mixture at 37°C.
- Initiate the metabolic reaction by adding 1 mM NADPH.
- Incubate for a predetermined time (e.g., 2 minutes) at 37°C, ensuring the reaction is in the linear range.
- Quench the reaction by adding 50 μL of 12 N HCl.
- Add a known amount of **4-Bromo-2-chlorophenol-13C6** as an internal standard.

- Extract the metabolite by adding 1 mL of toluene and vortexing.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the toluene (upper) layer to a clean tube.
- Derivatize the sample by adding BSTFA and heating at 70°C for 1 hour.
- Analyze the sample by GC/ μ ECD or GC/MS to quantify the amount of 4-bromo-2-chlorophenol formed relative to the internal standard.

Visualizations

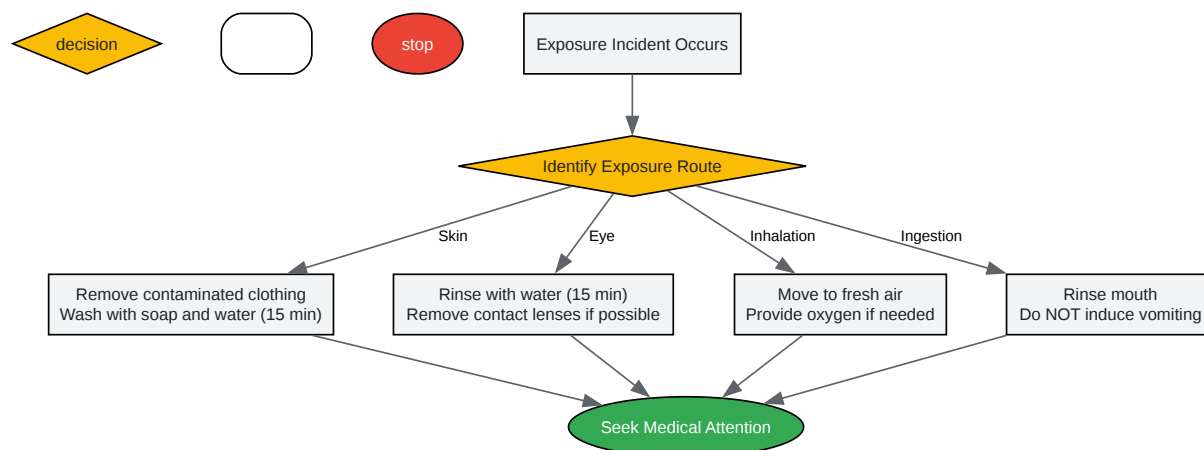
The following diagrams illustrate key safety and experimental workflows.

Figure 1. GHS Hazard Pictograms for 4-Bromo-2-chlorophenol.



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Figure 2. General workflow for the safe handling of **4-Bromo-2-chlorophenol-13C6**.



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Figure 3. Flowchart for first aid response to exposure incidents.

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